

# Application Note: Capillary Electrophoresis Method for the Determination of Omeprazole Sulfone

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Compound of Interest		
Compound Name:	Omeprazole sulfone	
Cat. No.:	B194792	Get Quote

#### **Abstract**

This application note details a capillary electrophoresis (CE) method for the analysis of **Omeprazole sulfone**, a significant related substance of the proton pump inhibitor Omeprazole. The described method, utilizing Micellar Electrokinetic Chromatography (MEKC), provides a robust and efficient means for the separation and quantification of **Omeprazole sulfone** from Omeprazole and other metabolites. This document is intended for researchers, scientists, and drug development professionals requiring a validated analytical procedure for quality control and impurity profiling.

#### Introduction

Omeprazole is a widely used medication for treating conditions related to excessive stomach acid. During its synthesis and upon degradation, several impurities can be formed, including **Omeprazole sulfone**. Monitoring and controlling the levels of such impurities is a critical aspect of pharmaceutical quality control. Capillary electrophoresis offers a powerful analytical tool for this purpose, providing high separation efficiency, short analysis times, and low consumption of reagents and samples. This note outlines a detailed protocol for a CE method specifically developed and validated for the determination of **Omeprazole sulfone**.

### **Quantitative Data Summary**



The following tables summarize the quantitative performance of the capillary electrophoresis method for the analysis of Omeprazole and its related substances, including **Omeprazole sulfone**.

Table 1: Electrophoretic Conditions and Performance

Parameter	Value	
Separation Mode	Micellar Electrokinetic Chromatography (MEKC)	
Capillary	Untreated Fused-Silica	
Background Electrolyte (BGE)	72 mM Borate Buffer with 96 mM Sodium Dodecyl Sulfate (SDS) and 1.45% v/v n-butanol. [1][2]	
BGE pH	10.0[1][2]	
Applied Voltage	25 kV[1][2]	
Capillary Temperature	21 °C[1][2]	
Detection Wavelength	200 nm[2]	

Table 2: Method Validation Parameters

Parameter	Omeprazole	Omeprazole Sulfone	Hydroxyomeprazol e
Linearity Range (μg/mL)	0.08 - 2.0[3][4]	0.08 - 2.0[3][4]	0.08 - 2.0[3][4]
Intra-day Precision (%RSD, n=10)	~1.6[3][4]	~1.6[3][4]	~1.6[3][4]
Inter-day Precision (%RSD, n=36)	~2.5[3][4]	~2.5[3][4]	~2.5[3][4]

# **Experimental Protocol**



This section provides a detailed methodology for the capillary electrophoresis analysis of **Omeprazole sulfone**.

#### **Materials and Reagents**

- Omeprazole Reference Standard
- Omeprazole Sulfone Reference Standard
- Boric Acid
- Sodium Dodecyl Sulfate (SDS)
- n-Butanol
- Sodium Hydroxide
- · Deionized Water
- Methanol (for sample preparation)

#### Instrumentation

- Capillary Electrophoresis System with UV detection capabilities.
- Uncoated fused-silica capillary, 50 μm internal diameter.
- Data acquisition and processing software.

# **Preparation of Solutions**

- Background Electrolyte (BGE): Prepare a 72 mM borate buffer by dissolving the appropriate amount of boric acid in deionized water and adjusting the pH to 10.0 with sodium hydroxide.
   Add sodium dodecyl sulfate to a final concentration of 96 mM and n-butanol to a final concentration of 1.45% v/v.[1][2]
- Standard Stock Solutions: Accurately weigh and dissolve Omeprazole and Omeprazole sulfone reference standards in methanol to prepare individual stock solutions.



 Working Standard Solutions: Prepare working standard solutions by diluting the stock solutions with the BGE to achieve concentrations within the desired calibration range.

#### **CE System Conditioning and Operation**

- Capillary Conditioning (for a new capillary):
  - Rinse with 1 M NaOH for 10 minutes.
  - Rinse with 0.1 M NaOH for 10 minutes.
  - Rinse with deionized water for 10 minutes.[2]
- Pre-run Conditioning (between injections):
  - Rinse with 1 M NaOH for 1 minute.
  - Rinse with 0.1 M NaOH for 1 minute.
  - Rinse with deionized water for 1 minute.
  - Rinse with the BGE for 3 minutes.[2]
- Injection:
  - Inject the sample hydrodynamically at a pressure of 50 mbar for 4 seconds.
- · Separation:
  - Apply a voltage of 25 kV.[1][2]
- Detection:
  - Monitor the absorbance at a wavelength of 200 nm.[2]

### **Sample Preparation**

 Pharmaceutical Formulations: Crush tablets or empty capsules and dissolve the powder in a known volume of methanol. Sonicate and filter the solution before dilution with the BGE to



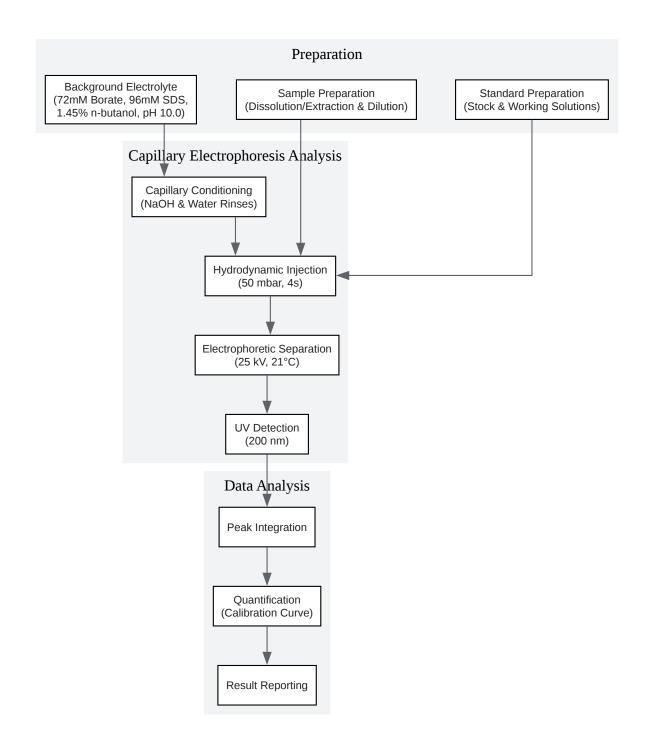
the appropriate concentration.

• Plasma Samples: Perform a solid-phase extraction (SPE) to isolate the analytes from the plasma matrix.[3]

# Visualizations Experimental Workflow

The following diagram illustrates the logical workflow for the analysis of **Omeprazole sulfone** using the described capillary electrophoresis method.





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Caption: Workflow for Omeprazole Sulfone Analysis by CE.



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